

In-Depth Analysis of Methyl 4-Nitrobutanoate: Molecular Weight Determination

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 4-nitrobutanoate

Cat. No.: B135756

[Get Quote](#)

This document provides a detailed guide on the determination of the molecular weight of **Methyl 4-nitrobutanoate**, a compound relevant to professionals in chemical research and drug development.

Molecular Identity and Formula

Methyl 4-nitrobutanoate is an organic compound classified as a nitro compound and a butyric acid derivative.^{[1][2]} Its structure consists of a four-carbon butanoate chain with a nitro group (NO_2) at the fourth position and a methyl ester group. The established molecular formula for this compound is $\text{C}_5\text{H}_9\text{NO}_4$.^{[1][2][3][4]}

Calculation of Molecular Weight

The molecular weight (or molar mass) of a compound is calculated by summing the atomic weights of its constituent atoms. The calculation for **Methyl 4-nitrobutanoate** is based on its molecular formula, $\text{C}_5\text{H}_9\text{NO}_4$.

2.1 Experimental Protocol: Molecular Weight Calculation

The standard method for calculating the molecular weight from a molecular formula involves the following steps:

- Identify the Elements: Determine all unique elements present in the compound from its molecular formula (Carbon, Hydrogen, Nitrogen, Oxygen).

- Count Atoms: Count the number of atoms for each element.
- Obtain Atomic Weights: Use the standard atomic weight for each element as provided by IUPAC.
 - Carbon (C): ~12.011 u[5][6][7][8]
 - Hydrogen (H): ~1.008 u[9][10][11]
 - Nitrogen (N): ~14.007 u[12][13][14]
 - Oxygen (O): ~15.999 u[15][16]
- Calculate Total Mass: For each element, multiply the atom count by its atomic weight.
- Summation: Sum the total masses of all elements to obtain the final molecular weight of the compound.

2.2 Data Presentation: Summary of Calculation

The quantitative data used in the molecular weight calculation is summarized in the table below for clarity and easy comparison.

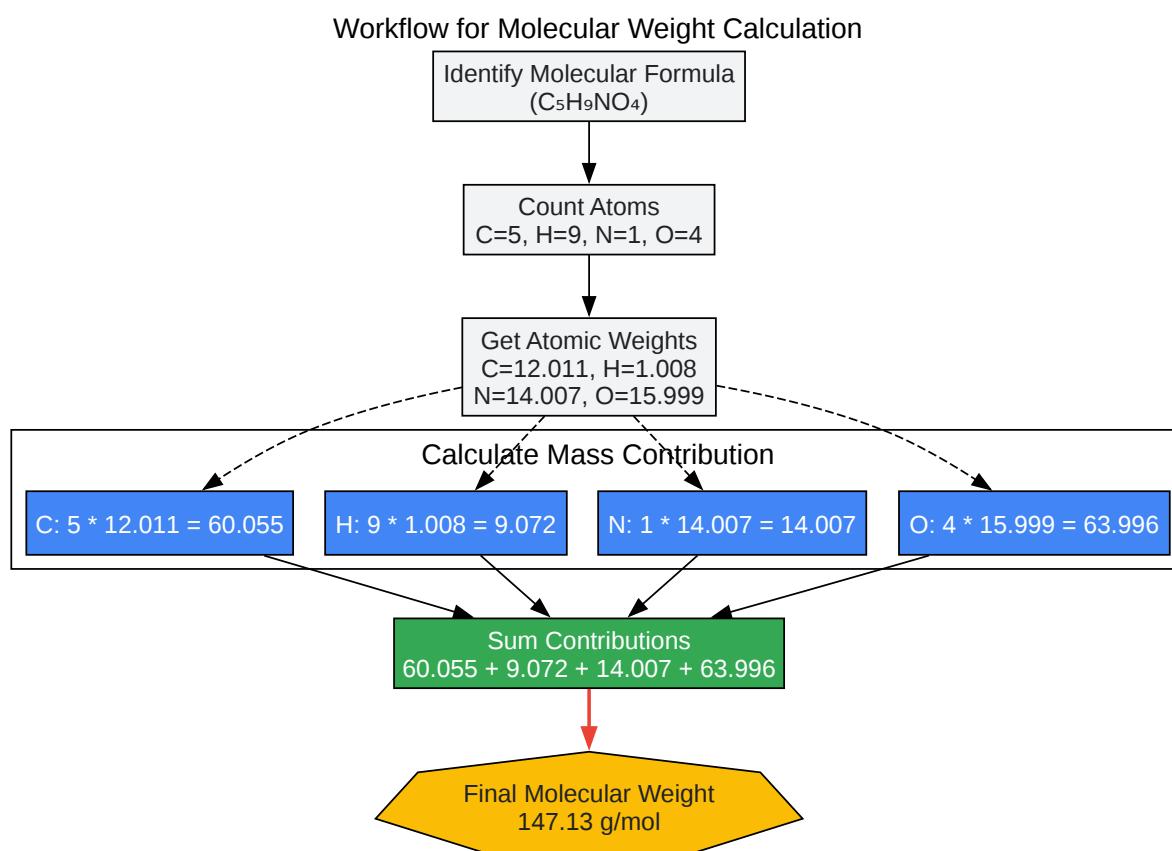
Element	Symbol	Atom Count	Standard Atomic Weight (u)	Total Contribution to Molecular Weight (u)
Carbon	C	5	12.011	60.055
Hydrogen	H	9	1.008	9.072
Nitrogen	N	1	14.007	14.007
Oxygen	O	4	15.999	63.996
Total		147.130		

Based on this calculation, the molecular weight of **Methyl 4-nitrobutanoate** is 147.13 g/mol .

[3][4]

Visualization of Calculation Workflow

The logical relationship for the calculation of molecular weight is illustrated in the following diagram.



[Click to download full resolution via product page](#)

Diagram for calculating molecular weight.

Conclusion

The molecular weight of **Methyl 4-nitrobutanoate** is definitively calculated to be 147.13 g/mol. This value is fundamental for stoichiometric calculations, preparation of solutions, and analytical characterization in a research and development setting. Experimental verification of this molecular weight can be performed using techniques such as mass spectrometry, which would provide the mass-to-charge ratio of the molecular ion.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. CAS 13013-02-0: Methyl 4-nitrobutyrate | CymitQuimica [cymitquimica.com]
- 3. METHYL 4-NITROBUTANOATE | CAS 13013-02-0 [matrix-fine-chemicals.com]
- 4. Methyl 4-nitrobutyrate 97 13013-02-0 [sigmaaldrich.com]
- 5. quora.com [quora.com]
- 6. westfield.ma.edu [westfield.ma.edu]
- 7. byjus.com [byjus.com]
- 8. #6 - Carbon - C [hobart.k12.in.us]
- 9. What is the atomic mass in hydrogen class 11 chemistry CBSE [vedantu.com]
- 10. quora.com [quora.com]
- 11. #1 - Hydrogen - H [hobart.k12.in.us]
- 12. Nitrogen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 13. #7 - Nitrogen - N [hobart.k12.in.us]
- 14. testbook.com [testbook.com]

- 15. Oxygen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 16. Oxygen - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [In-Depth Analysis of Methyl 4-Nitrobutanoate: Molecular Weight Determination]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b135756#methyl-4-nitrobutanoate-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com